An In-depth Technical Guide to Hydroxythio Acetildenafil: Structure, Properties, and Synthesis

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Hydroxythio Acetildenafil*
CAS No.:	*1159977-47-5*
Cat. No.:	*B565162*

Get Quote

For Researchers, Scientists, and Drug Development Professionals

Abstract

Hydroxythio Acetildenafil is a synthetic compound and a structural analog of Sildenafil, a potent phosphodiesterase type 5 (PDE5) inhibitor. This guide provides a comprehensive overview of the chemical structure, physicochemical properties, and a proposed synthesis pathway for **Hydroxythio Acetildenafil**. Due to the limited availability of specific experimental data for this particular analog, this document leverages data from closely related compounds, particularly Thiosildenafil, to provide a robust technical profile. This guide is intended for researchers and professionals in drug discovery and development, offering foundational knowledge for further investigation of this and similar molecules.

Chemical Identity and Structure

Hydroxythio Acetildenafil is characterized by a pyrazolopyrimidinone core, similar to Sildenafil. The key structural distinction is the substitution of the oxygen atom at the 7-position

© 2026 BenchChem. All rights reserved.

of the pyrazolopyrimidinone ring with a sulfur atom, forming a thioketone. Additionally, it features a hydroxyethyl group on the piperazine ring, distinguishing it from Thiosildenafil.

- IUPAC Name: 1-[4-ethoxy-3-(1-methyl-3-propyl-7-sulfanylidene-4H-pyrazolo[4,5-d]pyrimidin-5-yl)phenyl]-2-[4-(2-hydroxyethyl)piperazin-1-yl]ethanone[1]
- CAS Number: 1159977-47-5[1][2][3]
- Molecular Formula: $C_{25}H_{34}N_6O_3S$[1][4][5]
- Molecular Weight: 498.65 g/mol [2][3]

Below is the chemical structure of **Hydroxythio Acetildenafil** visualized using a DOT script.

Caption: Chemical structure of **Hydroxythio Acetildenafil**.

Physicochemical Properties

Detailed experimental data for the physicochemical properties of **Hydroxythio Acetildenafil** are not readily available in the public domain. The data presented in the table below are based on computational predictions from PubChem and information available for analogous compounds.

Property	Value	Source
Molecular Weight	498.65 g/mol	[2][3]
Monoisotopic Mass	498.24131014 Da	[1]
Topological Polar Surface Area	127 Å²	[1]
Melting Point	Not available. Expected to be a solid at room temperature.	
Solubility	Not available. Expected to be soluble in organic solvents like DMSO and DMF.	
Appearance	Not available. Likely a crystalline solid.	

© 2026 BenchChem. All rights reserved.

Proposed Synthesis Protocol

A specific synthesis protocol for **Hydroxythio Acetildenafil** has not been published. However, a plausible synthetic route can be devised based on established methods for the synthesis of Sildenafil analogs and the thionation of carbonyl groups.[6][7][8] The proposed synthesis involves a multi-step process, likely starting from precursors to the pyrazolopyrimidinone core, followed by the introduction of the substituted phenyl ring and subsequent thionation.

Proposed Synthesis Workflow:



Click to download full resolution via product page

Caption: Proposed synthesis workflow for **Hydroxythio Acetildenafil**.

Step-by-Step Methodology (Hypothetical):

- Synthesis of the Pyrazolopyrimidinone Core: This can be achieved through the condensation of a substituted pyrazole with a β-ketoester, a common method for constructing this heterocyclic system.
- Coupling with the Phenyl Moiety: The pyrazolopyrimidinone core would then be coupled with a pre-functionalized phenyl ring containing the ethoxy group and a precursor to the acetamido-piperazine side chain. This is often achieved through a Suzuki or similar cross-coupling reaction.
- Formation of the Acetamido-piperazine Side Chain: The precursor on the phenyl ring is converted to the final 2-[4-(2-hydroxyethyl)piperazin-1-yl]ethanone side chain.
- Thionation of the Carbonyl Group: The final step involves the conversion of the carbonyl group at the 7-position of the pyrazolopyrimidinone ring to a thiocarbonyl group. This is

© 2026 BenchChem. All rights reserved.

typically accomplished using a thionating agent such as Lawesson's reagent or phosphorus pentasulfide.

- Purification: The final product would be purified using standard techniques such as column chromatography and recrystallization to yield pure **Hydroxythio Acetildenafil**.

Analytical Characterization

Specific analytical spectra for **Hydroxythio Acetildenafil** are not widely published. The following sections provide expected spectral characteristics based on the known fragmentation patterns of Thiosildenafil and the typical chemical shifts and vibrational frequencies of the functional groups present in the molecule.

Mass Spectrometry

The mass spectrum of **Hydroxythio Acetildenafil** is expected to show a prominent protonated molecular ion $[M+H]^+$ at m/z 499.2. The fragmentation pattern is likely to be similar to that of Thiosildenafil, with key fragments arising from the cleavage of the piperazine ring and the pyrazolopyrimidinone core.[6][9][10]

Table of Expected Mass Fragments:

m/z (Predicted)	Fragment Identity
499.2	$[M+H]^+$
395.2	Loss of the hydroxyethylpiperazine moiety
299.1	Cleavage of the bond between the phenyl ring and the pyrazolopyrimidinone core
143.1	Fragment corresponding to the hydroxyethylpiperazine moiety

NMR Spectroscopy

^{1}H NMR: The proton NMR spectrum of **Hydroxythio Acetildenafil** is expected to exhibit signals corresponding to the aromatic protons, the ethoxy group, the propyl chain, the methyl group on the pyrazole ring, the protons of the piperazine ring, and the hydroxyethyl group. The

© 2026 BenchChem. All rights reserved.

chemical shifts will be influenced by the presence of the electron-withdrawing thiocarbonyl group and the various substituents.

^{13}C NMR: The carbon NMR spectrum will show distinct signals for the carbons of the pyrazolopyrimidinone core, the phenyl ring, the ethoxy and propyl groups, and the piperazine and hydroxyethyl moieties. The thiocarbonyl carbon is expected to appear significantly downfield.

Table of Predicted NMR Chemical Shifts:

Functional Group	^{1}H Chemical Shift (ppm, Predicted)	^{13}C Chemical Shift (ppm, Predicted)
Aromatic Protons	7.0 - 8.5	110 - 160
O-CH$_2$-CH$_3$	4.0 - 4.3	60 - 70
O-CH$_2$-CH$_3$	1.3 - 1.6	10 - 20
CH$_2$-CH$_2$-CH$_3$ (Propyl)	2.5 - 2.9	25 - 35
CH$_2$-CH$_2$-CH$_3$ (Propyl)	1.6 - 1.9	20 - 30
CH$_2$-CH$_2$-CH$_3$ (Propyl)	0.8 - 1.1	10 - 15
N-CH$_3$ (Pyrazole)	4.0 - 4.3	35 - 45
Piperazine Protons	2.4 - 3.8	45 - 60
CH$_2$-OH (Hydroxyethyl)	3.5 - 3.8	55 - 65
CH$_2$-OH (Hydroxyethyl)	Signal may be broad and variable	-
C=S (Thioketone)	-	180 - 200
C=O (Ketone)	-	190 - 205

Infrared (IR) Spectroscopy

The IR spectrum of **Hydroxythio Acetildenafil** will be characterized by absorption bands corresponding to the various functional groups present in the molecule.

© 2026 BenchChem. All rights reserved.

Table of Expected IR Absorption Bands:

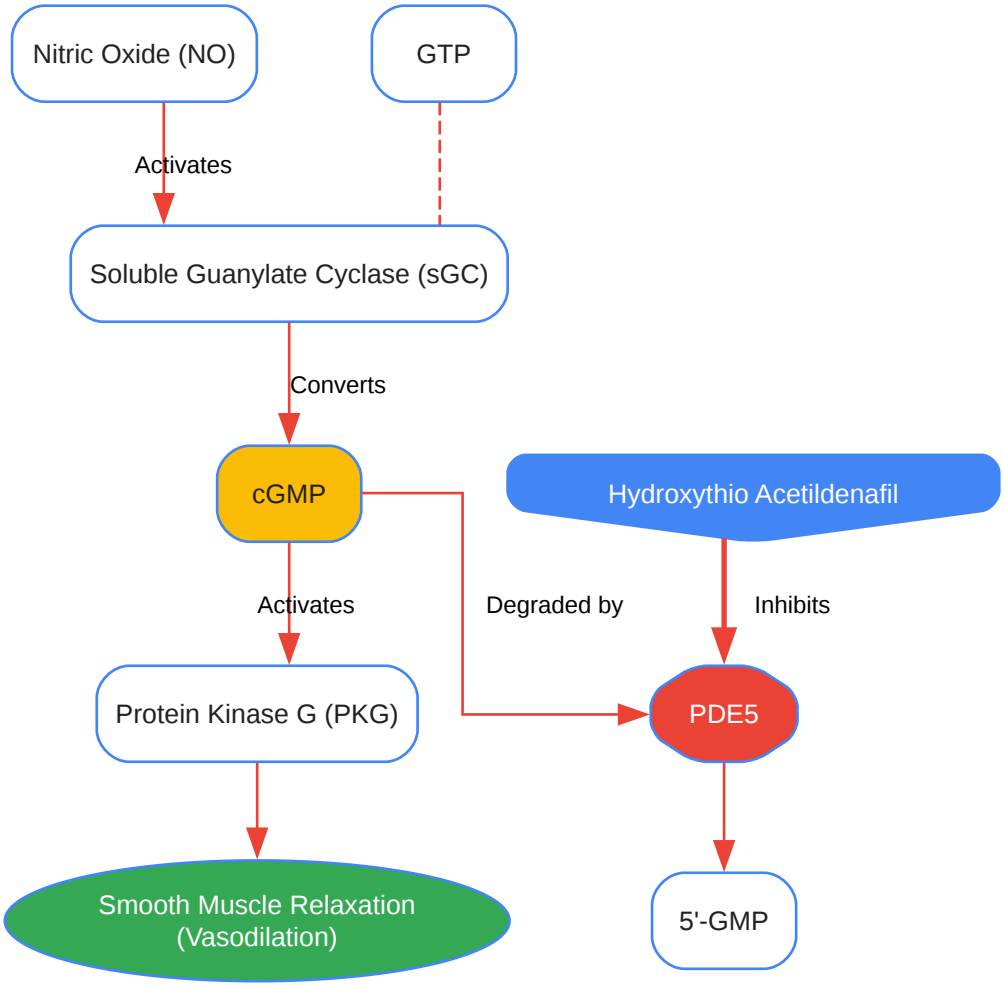
Functional Group	Wavenumber (cm^{-1}, Predicted)
N-H stretch (Amide)	3200 - 3400
O-H stretch (Alcohol)	3200 - 3600 (broad)
C-H stretch (Aromatic)	3000 - 3100
C-H stretch (Aliphatic)	2850 - 3000
C=O stretch (Ketone)	1650 - 1690
C=N stretch (Pyrimidine)	1550 - 1650
C=C stretch (Aromatic)	1450 - 1600
C=S stretch (Thioketone)	1050 - 1250
C-O stretch (Ether)	1000 - 1300

Pharmacological Profile

As a close structural analog of Sildenafil, **Hydroxythio Acetildenafil** is predicted to act as a phosphodiesterase type 5 (PDE5) inhibitor.[11][12] PDE5 is the enzyme responsible for the degradation of cyclic guanosine monophosphate (cGMP) in the corpus cavernosum of the penis and in the pulmonary vasculature.[13] By inhibiting PDE5, **Hydroxythio Acetildenafil** would increase the intracellular levels of cGMP, leading to smooth muscle relaxation, vasodilation, and increased blood flow.[13]

Mechanism of Action Pathway:

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Predicted mechanism of action for **Hydroxythio Acetildenafil**.

Specific data on the inhibitory potency (IC_{50}) and selectivity of **Hydroxythio Acetildenafil** against PDE5 and other PDE isoforms are not available. However, studies on other thiosildenafil analogs suggest that the thionation of the pyrazolopyrimidinone core can modulate the inhibitory activity.[11] Further in-vitro and in-vivo studies are required to fully characterize the pharmacological profile of **Hydroxythio Acetildenafil**.

Conclusion

Hydroxythio Acetildenafil is a sildenafil analog with a unique thionated pyrazolopyrimidinone core and a hydroxyethylated piperazine side chain. While specific experimental data for this compound are scarce, this guide provides a comprehensive overview of its chemical structure,

© 2026 BenchChem. All rights reserved.

predicted physicochemical properties, a plausible synthesis route, and expected analytical characteristics based on data from closely related compounds. Its structural similarity to Sildenafil strongly suggests that it functions as a PDE5 inhibitor. This technical guide serves as a valuable resource for researchers interested in the further exploration and development of novel PDE5 inhibitors. Further experimental validation of the properties and biological activity of **Hydroxythio Acetildenafil** is warranted.

References

- Lee, J. H., et al. (2009). Structural determination of sildenafil and its analogues in dietary supplements by fast-atom bombardment collision-induced dissociation tandem mass spectrometry. Journal of Mass Spectrometry, 44(8), 1157-1164.
- Gratz, S. R., et al. (2010). Screening of Phosphodiesterase-5 Inhibitors and Their Analogs in Dietary Supplements by Liquid Chromatography–Hybrid Ion Trap–Time of Flight Mass Spectrometry.
- Wang, J., et al. (2008). Study of the electrospray ionization tandem mass spectrometry of sildenafil derivatives. Rapid Communications in Mass Spectrometry, 22(14), 2243-2250.
- Kee, C. L., et al. (2013). Orbitrap Identification of Untested Sildenafil Analogues in Health Supplements.
- Chimichi, S., et al. (1992). 1H and 13C NMR study of the pyrazolo[1,5-a]pyrimidine system. Canadian Journal of Chemistry, 70(4), 1093-1097.
- Gaudiano, M. C., et al. (2014). Characterization of Sildenafil analogs by MS/MS and NMR: a guidance for detection and structure elucidation of phosphodiesterase-5 inhibitors. Journal of Pharmaceutical and Biomedical Analysis, 96, 170-186.
- Reepmeyer, J. C., & d'Avignon, D. A. (2009). Structure elucidation of thioketone analogues of sildenafil detected as adulterants in herbal aphrodisiacs. Journal of Pharmaceutical and Biomedical Analysis, 49(1), 145-150.
- Al-Warhi, T., et al. (2022).
- The Royal Society of Chemistry. (2012). Supporting Information. Retrieved from [Link]
- SpectraBase. (n.d.). 1H-Pyrazolo[3,4-d]pyrimidin-4-amine. Retrieved from [Link]
- National Center for Biotechnology Information. (n.d.). PubChem Compound Summary for CID 46781908, **Hydroxythio Acetildenafil**. Retrieved from [Link]
- Rebane, A., & Reis, N. (2006). Infrared spectra of pyrazine, pyrimidine and pyridazine in solid argon. Journal of Molecular Structure, 786(1-3), 13-22.

© 2026 BenchChem. All rights reserved.

- Abdel-Wahab, B. F., et al. (2012). Table 2 . 1 H-NMR (δ-ppm) and IR (Cm -1) spectra of some 2-11 derivatives. Der Pharma Chemica, 4(5), 1866-1873.
- Van der Schans, M. J., et al. (2016). Identification of a new sildenafil analog in health supplement. Forensic Toxicology, 34(2), 371-378.
- Mojzych, M., et al. (2015). New approaches to the synthesis of sildenafil analogues and their enzyme inhibitory activity. Bioorganic & Medicinal Chemistry, 23(7), 1541-1548.
- Shanghai Huicheng Biological Technology Co., Ltd. (n.d.). **Hydroxythio Acetildenafil**. Retrieved from [Link]
- Galietta, G., et al. (2008). Synthesis and pharmacological evaluations of sildenafil analogues for treatment of erectile dysfunction. Journal of Medicinal Chemistry, 51(11), 3249-3257.
- New Drug Approvals. (2014, March 24). Sulfoaildenafil …. An analog of Sildenafil which has been used as an illegal adulterant in some dietary supplements. Retrieved from [Link]
- Garaga, S., et al. (2015). A Facile, Improved Synthesis of Sildenafil and Its Analogues. Molecules, 20(10), 18451-18464.
- Venhuis, B. J., et al. (2008). Structure elucidation of a novel synthetic thiono analogue of sildenafil detected in an alleged herbal aphrodisiac. Journal of Pharmaceutical and Biomedical Analysis, 48(3), 911-915.
- Garaga, S., et al. (2015). A Facile, Improved Synthesis of Sildenafil and Its Analogues. ResearchGate. Retrieved from [Link]
- Kelada, O. J., et al. (2021). Enhanced pyrazolopyrimidinones cytotoxicity against glioblastoma cells activated by ROS-Generating cold atmospheric plasma. Free Radical Biology and Medicine, 172, 532-543.
- Gáspár, R., et al. (2007). Structure-activity relationships of PDE5 inhibitors. Current Medicinal Chemistry, 14(18), 1957-1967.
- Al-Amiery, A. A., et al. (2014). 13 C NMR chemical shifts for compounds 1-15 in DMSO-d 6. ResearchGate. Retrieved from [Link]
- Nagarajan, K. (1986). Some applications of 13C NMR spectroscopy in heterocyclic structure assignments. Proceedings of the Indian Academy of Sciences - Chemical Sciences, 96(6), 467-479.
- Giorgi, I., et al. (1986). Pyrazolo[4,5-c]quinolines. 3. Synthesis, receptor binding, and 13C NMR study. Journal of Pharmaceutical Sciences, 75(12), 1175-1179.

© 2026 BenchChem. All rights reserved.

- Bell, A. S., Brown, D., & Terret, N. K. (1992). Preparation of pyrazolo[4,3-d]pyrimidin-7-ones as cardiovascular agents.
- Kumar, S., & Chauhan, S. (2018). Physicochemical properties of some pyrimidine derivatives in some organic solvents. MOJ Biorg Org Chem, 2(5), 220-224.
- Wang, H., et al. (2012). An insight into the pharmacophores of phosphodiesterase-5 inhibitors from synthetic and crystal structural studies. PLoS One, 7(2), e31998.
- National Center for Biotechnology Information. (n.d.). PubChem Compound Summary for CID 135398744, Sildenafil. Retrieved from [Link]
- Mustazza, C., et al. (2014). Characterization of Sildenafil analogs by MS/MS and NMR: A guidance for detection and structure elucidation of phosphodiesterase-5 inhibitors. ResearchGate. Retrieved from [Link]
- Google Patents. (n.d.). US8367701B2 - Crystalline pharmaceutical and methods of preparation and use thereof.
- Brust, T. F., et al. (2022). Pyrazolo-Pyrimidinones with Improved Solubility and Selective Inhibition of Adenylyl Cyclase Type 1 Activity for Treatment of Inflammatory Pain. Journal of Medicinal Chemistry, 65(22), 15068-15086.
- Islam, M. R., et al. (2022). Physicochemical properties, pharmacokinetic studies, DFT approach, and antioxidant activity of nitro and chloro indolinone derivatives. Journal of the Turkish Chemical Society, Section A: Chemistry, 9(2), 523-538.
- National Center for Biotechnology Information. (n.d.). PubChem Compound Summary for CID 53630237, Pyrazolopyrimidinone. Retrieved from [Link]
- United States Patent and Trademark Office. (n.d.). Application Data. Retrieved from [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. spectrabase.com [spectrabase.com]
- 2. Hydroxythio Acetildenafil | CymitQuimica [cymitquimica.com]

- 3. Hydroxythio Acetildenafil | CAS No- 1159977-47-5 | NA [chemicea.com]
- 4. scbt.com [scbt.com]
- 5. Hydroxythio Acetildenafil_上海惠诚生物 生物试剂,标准品,仪器设备,耗材,一站式服务 [e-biochem.com]
- 6. researchgate.net [researchgate.net]
- 7. A Facile, Improved Synthesis of Sildenafil and Its Analogues - PMC [pmc.ncbi.nlm.nih.gov]
- 8. researchgate.net [researchgate.net]
- 9. Structural determination of sildenafil and its analogues in dietary supplements by fast-atom bombardment collision-induced dissociation tandem mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. researchgate.net [researchgate.net]
- 11. Synthesis and pharmacological evaluations of sildenafil analogues for treatment of erectile dysfunction - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. Structure -activity relationships of PDE5 inhibitors - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. Sildenafil | C22H30N6O4S | CID 135398744 - PubChem [pubchem.ncbi.nlm.nih.gov]

- To cite this document: BenchChem. [An In-depth Technical Guide to Hydroxythio Acetildenafil: Structure, Properties, and Synthesis]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b565162/docs#an-in-depth-technical-guide-to-hydroxythio-acetildenafil-structure-properties-and-synthesis]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

© 2026 BenchChem. All rights reserved.

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.